

# "Uracil, 3-butyl-6-methyl-" molecular weight and formula

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## Compound of Interest

Compound Name: *Uracil, 3-butyl-6-methyl-*

Cat. No.: *B086951*

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## Technical Guide: 3-Butyl-6-methyluracil

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-butyl-6-methyluracil, a heterocyclic compound of interest in various chemical and biological research fields. This document details its physicochemical properties, experimental protocols for its synthesis, and its known biological context as a metabolite of the herbicide Bromacil.

## Core Compound Data

Quantitative data for 3-sec-butyl-6-methyluracil, the more accurately identified isomer, is summarized in the table below.

| Property          | Value  | Source  |
|-------------------|--|---|
| Molecular Formula | C <sub>9</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 182.22 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| CAS Number        | 6589-36-2  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| Appearance        | White to Off-White Solid                                     | <a href="#">[4]</a> <a href="#">[5]</a>   |
| Melting Point     | 118-120 °C   | <a href="#">[4]</a>   |
| Solubility        | Slightly soluble in Chloroform and Methanol                  | <a href="#">[4]</a>   |

## Synthesis of 3-sec-Butyl-6-methyluracil

A documented method for the synthesis of 3-sec-butyl-6-methyluracil involves a multi-step process. The following is a detailed experimental protocol based on a patented synthetic route.

[\[1\]](#)

### Experimental Protocol:

#### Step 1: Synthesis of sec-Butyl Urea

- Materials: sec-Butylamine, Urea, Hydrochloric Acid.
- Procedure:
  - React sec-butylamine with hydrochloric acid to form sec-butylamine hydrochloride.
  - Add urea to the reaction mixture.
  - Heat the mixture to induce a condensation reaction, yielding sec-butyl urea.
  - Purify the product through recrystallization.

#### Step 2: Synthesis of 3-(3-sec-butyl)urea-2-methyl Crotonate

- Materials: sec-Butyl urea, Ethyl acetoacetate.

- Procedure:
  - Combine sec-butyl urea and ethyl acetoacetate in a suitable solvent.
  - Heat the mixture under reflux to facilitate a condensation reaction.
  - Monitor the reaction progress using thin-layer chromatography (TLC).
  - Upon completion, remove the solvent under reduced pressure.
  - Purify the resulting crotonate derivative using column chromatography.

### Step 3: Cyclization to 3-sec-Butyl-6-methyluracil

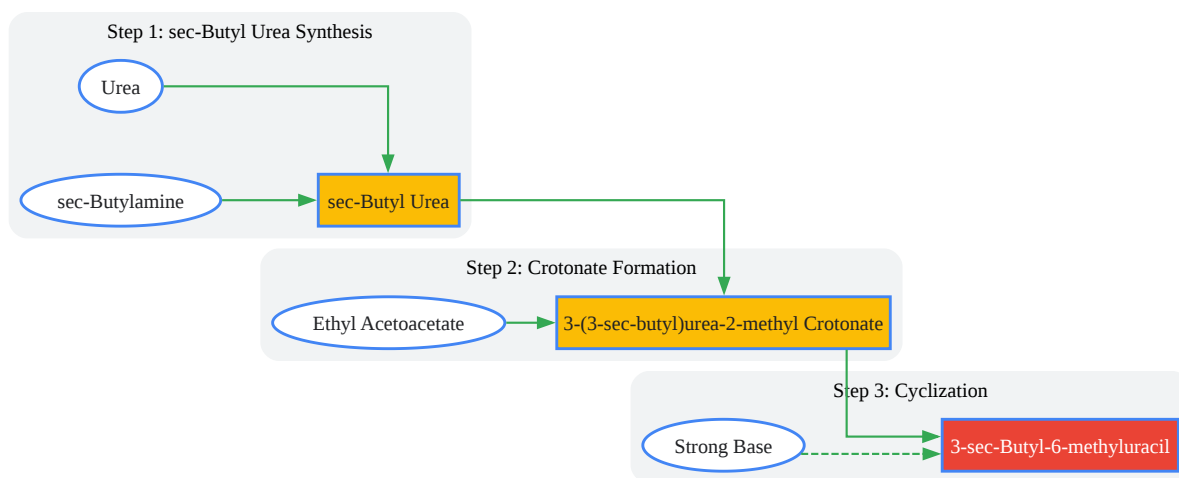
- Materials: 3-(3-sec-butyl)urea-2-methyl crotonate, a strong base (e.g., sodium ethoxide).
- Procedure:
  - Dissolve the purified crotonate from Step 2 in an anhydrous alcohol solvent.
  - Add a strong base to catalyze the intramolecular cyclization.
  - Heat the reaction mixture to reflux.
  - After the reaction is complete (monitored by TLC), neutralize the mixture with an acid.
  - Isolate the crude 3-sec-butyl-6-methyluracil by filtration.
  - Purify the final product by recrystallization to obtain a white solid.

## Biological Significance and Mechanism of Action

3-sec-Butyl-6-methyluracil is a primary metabolite of the herbicide Bromacil.<sup>[4]</sup> Bromacil is a non-selective, broad-spectrum herbicide that functions by inhibiting photosynthesis in plants.<sup>[7]</sup> The mechanism of action involves the disruption of the Hill reaction in photosystem II.<sup>[7]</sup>

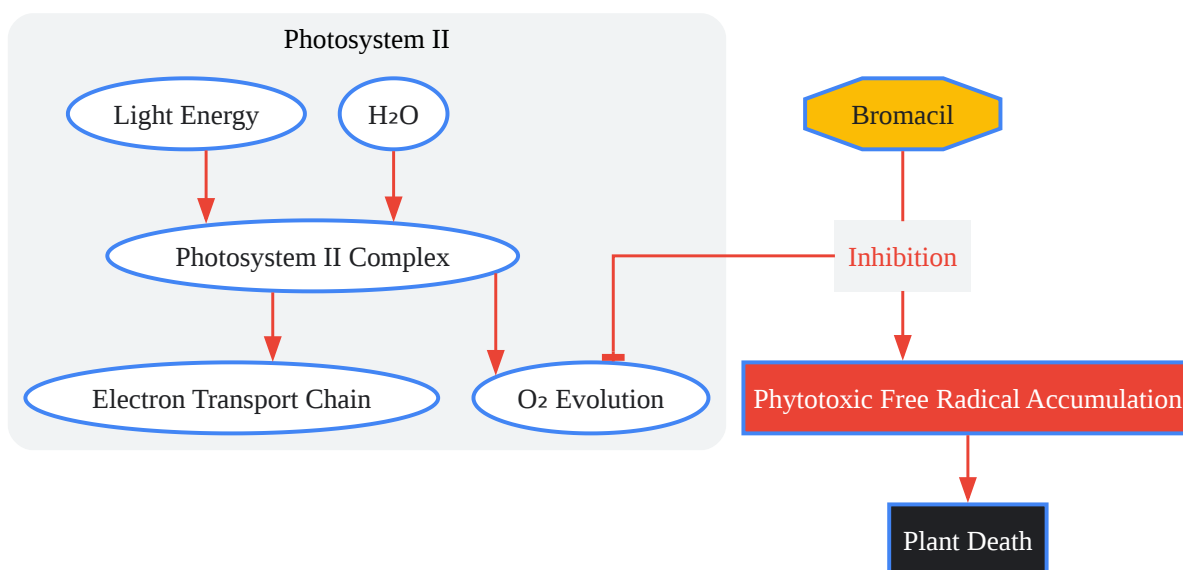
The herbicidal activity of Bromacil, and by extension the biological context of its metabolite, is due to its ability to block the release of oxygen during the photosynthetic process. This blockage leads to an accumulation of phytotoxic free radicals, ultimately causing plant death.<sup>[7]</sup>

## Visualizations



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Caption: Synthetic pathway for 3-sec-butyl-6-methyluracil.



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Caption: Mechanism of action of Bromacil, the parent compound.

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